

Decamethoxin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Decamethoxin

Cat. No.: B607030

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An In-depth Examination of the Molecular Properties, Antimicrobial Activity, and Mechanism of Action of a Prominent Cationic Antiseptic

This technical guide provides a comprehensive overview of **Decamethoxin**, a quaternary ammonium compound with significant antimicrobial properties. Tailored for researchers, scientists, and drug development professionals, this document delves into the core scientific principles of **Decamethoxin**, including its molecular characteristics, spectrum of activity, and mode of action. All quantitative data is presented in structured tables for clarity, and detailed experimental methodologies are provided. Furthermore, key pathways and workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the subject matter.

Core Molecular and Physical Properties

Decamethoxin is a complex organic molecule with a specific chemical structure that dictates its biological activity. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C38H74Cl2N2O4	[1][2]
Alternate Molecular Formula	C38H74N2O4.2Cl	[3]
Molecular Weight	693.9 g/mol	[1][3]
Alternate Molecular Weight	693.91 g/mol , 693.92 g/mol	[2][4][5]

Antimicrobial Spectrum and Efficacy

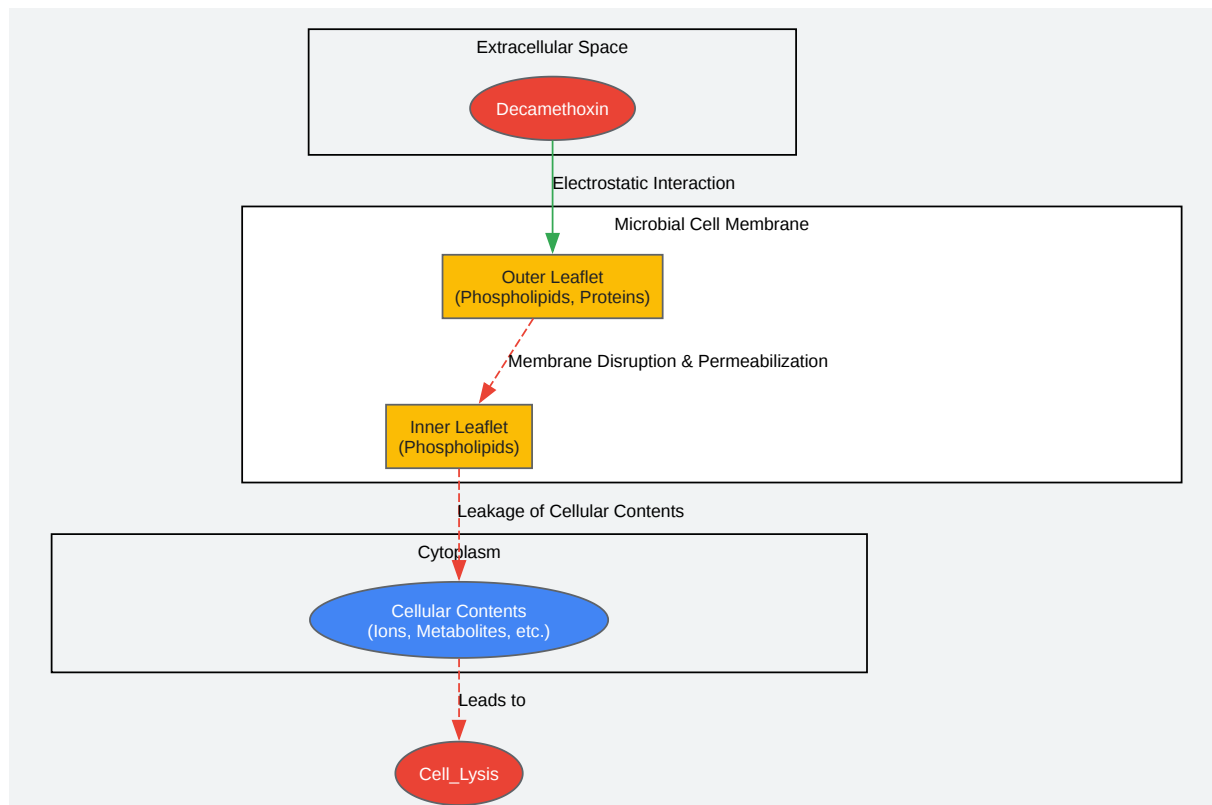
Decamethoxin exhibits a broad spectrum of antimicrobial activity against a variety of pathogenic microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi. Its efficacy is quantified by the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBcC), which represent the lowest concentration of the agent that inhibits visible growth and the lowest concentration that results in microbial death, respectively.

Microorganism	Strain	MIC (µg/mL)	MBcC (µg/mL)	Reference
Staphylococcus aureus	Clinical Isolates (n=130)	1.27 ± 0.25	2.84 ± 0.48	
Staphylococcus aureus	209 (at pH 6.0)	>0.97	1.95	[4]
Staphylococcus aureus	209 (at pH 7.2)	≤ 0.12	0.24	[4]
Streptococcus mitis	Clinical Isolates	Sub-bacteriostatic concentration: 0.23 ± 0.3	-	[1]

Mechanism of Action

The primary mechanism of action of **Decamethoxin** involves the disruption of the microbial cell membrane. As a cationic molecule, **Decamethoxin** interacts with the negatively charged components of the bacterial cell envelope, leading to increased membrane permeability and subsequent cell lysis.

The interaction can be visualized as a multi-step process:



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Mechanism of **Decamethoxin** Action

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines the steps for determining the MIC of **Decamethoxin** against a specific microorganism using the broth microdilution method.

Materials:

- **Decamethoxin** stock solution
- Sterile 96-well microtiter plates

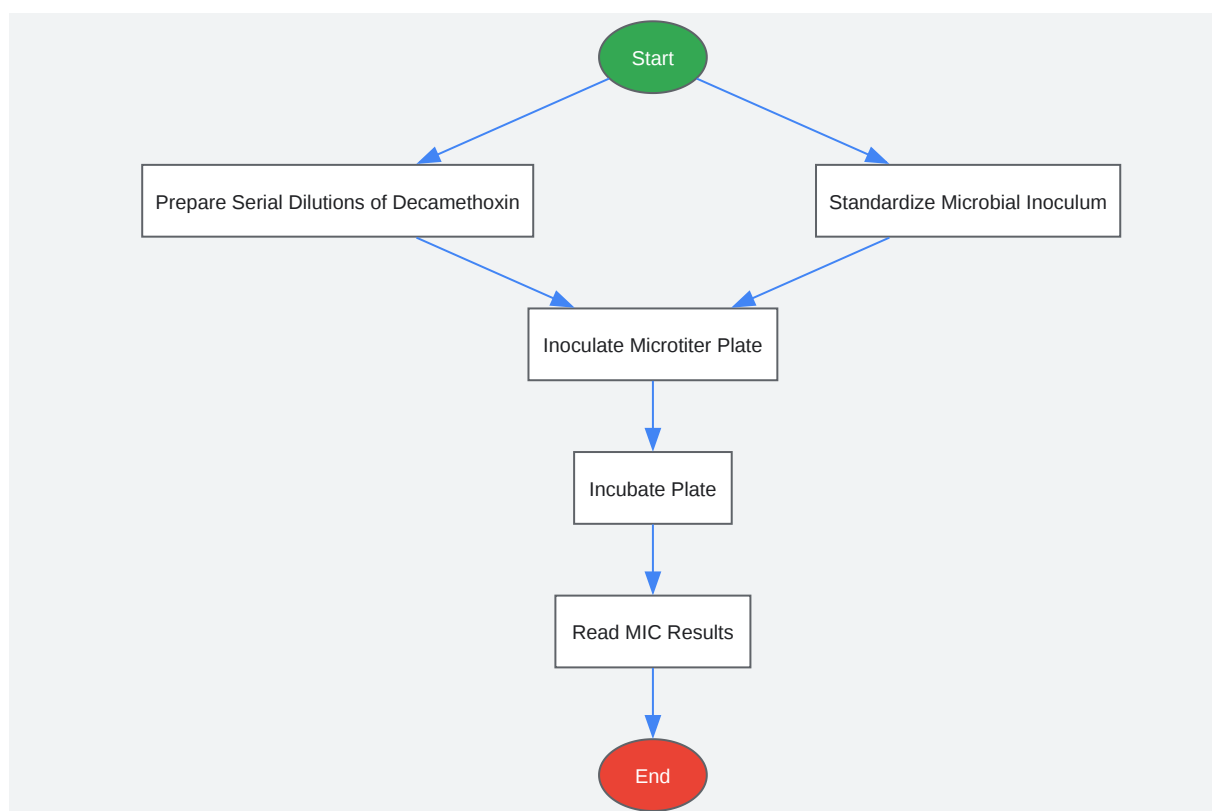
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth)
- Microbial inoculum standardized to 0.5 McFarland turbidity
- Sterile saline or broth for dilutions
- Micropipettes and sterile tips
- Incubator

Procedure:

- Prepare Serial Dilutions:
 - Dispense 100 µL of sterile broth into wells 2 through 12 of a 96-well plate.
 - Add 200 µL of the **Decamethoxin** stock solution to well 1.
 - Perform a two-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing thoroughly, and then transferring 100 µL from well 2 to well 3, and so on, until well 11. Discard 100 µL from well 11. Well 12 will serve as a growth control (no drug).
- Inoculation:
 - Dilute the standardized microbial inoculum in sterile broth to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
 - Add 100 µL of the diluted inoculum to each well (wells 1-12).
- Incubation:
 - Cover the plate and incubate at the appropriate temperature and duration for the specific microorganism (typically 35-37°C for 18-24 hours for bacteria).
- Reading Results:
 - Following incubation, visually inspect the wells for turbidity.

- The MIC is the lowest concentration of **Decamethoxin** in which there is no visible growth of the microorganism.

The workflow for this experimental protocol can be visualized as follows:



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Broth Microdilution MIC Assay Workflow

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References

- 1. Decamethoxin and chlorhexidine bigluconate effect on the adhesive and biofilm-forming properties of Streptococcus mitis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. WO2015156753A1 - Use of decamethoxine as an antimicrobial agent against bacteria of the genus burkholderia or of the species pseudomonas aeruginosa - Google Patents [patents.google.com]
- 3. THE RESEARCH OF ANTIMICROBIAL EFFICACY OF ANTISEPTICS DECAMETHOXIN, MIRAMISTIN AND THEIR EFFECT ON NUCLEAR DNA FRAGMENT... [ouci.dntb.gov.ua]
- 4. apcz.umk.pl [apcz.umk.pl]
- 5. [The effect of dexamethoxin on the integrity of cytoplasmic membrane in gram-positive and gram-negative microorganisms] - PubMed [pubmed.ncbi.nlm.nih.gov]
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